

An In-depth Technical Guide to 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine Hydrochloride

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Compound of Interest

Compound Name: 1-((4-Hydrazinylbenzyl)sulfonyl)pyrrolidine hydrochloride

Cat. No.: B195558

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride is a niche chemical compound primarily recognized for its role as a critical intermediate in the synthesis of the anti-migraine drug, Almotriptan. While extensive research into its intrinsic biological activity is not publicly available, its chemical properties and synthetic applications are well-documented in patent literature. This technical guide provides a comprehensive overview of the available information on 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride, including its chemical and physical properties, a detailed experimental protocol for its use in the synthesis of Almotriptan, and a discussion of its potential toxicological profile based on related compounds.

Chemical and Physical Properties

A summary of the key chemical and physical properties of 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride is presented in Table 1. This data is essential for researchers handling the compound in a laboratory setting.

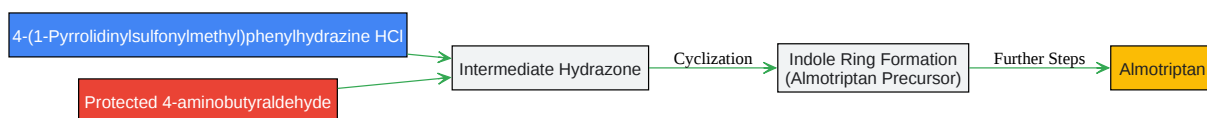
Property	Value	Reference
CAS Number	334981-11-2	[1][2]
Molecular Formula	C ₁₁ H ₁₈ ClN ₃ O ₂ S	[1][2]
Formula Weight	291.80 g/mol	[1][2]
Appearance	Solid	[3]
Solubility	Soluble in DMSO and Methanol	[3]
Storage Temperature	Room Temperature, under inert atmosphere	[3]

Role in the Synthesis of Almotriptan

The principal application of 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride is as a key starting material in the Fischer indole synthesis of Almotriptan. Almotriptan is a selective 5-HT(1B/1D) receptor agonist used for the acute treatment of migraine. The hydrazine moiety of the title compound is crucial for the formation of the indole ring structure of Almotriptan.

Synthetic Pathway Overview

The synthesis of Almotriptan from 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride generally involves its condensation with a protected form of 4-aminobutyraldehyde, followed by cyclization to form the indole ring. The following diagram illustrates this key synthetic transformation.



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Caption: Synthetic pathway from 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine HCl to Almotriptan.

Experimental Protocols

The following is a representative experimental protocol for the synthesis of an Almotriptan intermediate, derived from patent literature. This procedure is intended for informational purposes and should be adapted and optimized by qualified researchers.

Synthesis of Almotriptan Intermediate via Fischer Indole Synthesis

Objective: To synthesize an indole precursor of Almotriptan from 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride.

Materials:

- 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride
- 4-Chlorobutyraldehyde diethyl acetal
- Methanol
- Water
- Hydrochloric acid

Procedure:

- A solution of 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride is prepared in a mixture of water and methanol.
- Separately, a solution of 4-chlorobutyraldehyde diethylacetal in hydrochloric acid is prepared by mixing aqueous hydrochloric acid and 4-chlorobutyraldehyde diethylacetal at a controlled temperature of 10°C.
- The 4-chlorobutyraldehyde diethylacetal solution is added to the solution of 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride at a temperature of 10-15°C.

- The reaction mixture is stirred until the reaction is complete, as monitored by an appropriate analytical technique (e.g., TLC or HPLC).
- Upon completion, the reaction mass is gradually cooled to 0-5°C with continuous stirring.
- The mixture is maintained at 0-5°C to allow for the precipitation of the product.
- The resulting solid product is collected by filtration and washed with chilled deionized water.

Biological Activity and Mechanism of Action

There is a notable absence of publicly available data on the specific biological activity, pharmacological effects, or mechanism of action of 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride itself. The scientific literature primarily focuses on its utility as a synthetic intermediate.

However, a structurally related compound, 4-Hydrazinylbenzenesulfonamide Hydrochloride, has been investigated for various biological activities. Derivatives of this compound have shown cytotoxicity against cancer cell lines, anti-inflammatory properties, and antitubercular activity.[4] These activities are often attributed to the presence of the sulfonamide and hydrazine functional groups.[4] While these findings may suggest potential areas of investigation for 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride, no direct conclusions can be drawn about its own biological profile.

Toxicology and Safety

Specific toxicological data for 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride are not readily available. However, the presence of the phenylhydrazine moiety warrants significant caution. Phenylhydrazine and its salts are known to be toxic.

General Hazards of Phenylhydrazines:

- Hematotoxicity: Phenylhydrazine can induce hemolytic anemia by causing oxidative damage to red blood cells.
- Carcinogenicity: Phenylhydrazine is considered a potential occupational carcinogen.
- Organ Damage: Repeated exposure may lead to damage to the liver and kidneys.

- Skin Sensitization: It may cause allergic skin reactions.

Given these known risks associated with the phenylhydrazine class of compounds, it is imperative that 4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride be handled with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, in a well-ventilated area or fume hood.

Conclusion

4-(1-Pyrrolidinylsulfonylmethyl)phenylhydrazine hydrochloride is a valuable chemical intermediate, indispensable for the synthesis of the anti-migraine drug Almotriptan. While its own biological properties remain largely unexplored, its synthetic utility is well-established. Researchers and drug development professionals working with this compound should be well-versed in its chemical properties and the necessary safety precautions, which are dictated by the known hazards of the phenylhydrazine chemical class. Future research could explore the potential for this molecule to possess its own unique biological activities, drawing inspiration from the properties of structurally similar compounds.

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